

# CAS number 1003-38-9 properties and hazards

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## Compound of Interest

Compound Name: 2,5-Dimethyltetrahydrofuran

Cat. No.: B089747

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An In-Depth Technical Guide to N,N-Diethyl-p-phenylenediamine (CAS 1003-38-9)

## Foreword

As a Senior Application Scientist, my experience has repeatedly demonstrated that a profound understanding of a reagent's fundamental properties is the bedrock of innovative and, more importantly, safe research. N,N-Diethyl-p-phenylenediamine (CAS 1003-38-9), a compound of significant utility and notable hazard, warrants such a detailed examination. This guide is structured not as a rigid data sheet but as a narrative that walks the user through the compound's identity, properties, applications, and the critical safety protocols required for its handling. The causality behind each recommendation is explained to empower researchers to make informed decisions, ensuring both experimental integrity and personal safety.

## Compound Identification and Physicochemical Profile

N,N-Diethyl-p-phenylenediamine, also known as 4-Amino-N,N-diethylaniline, is an aromatic amine that serves as a versatile intermediate and reagent in various chemical applications. Its core structure consists of a benzene ring substituted with an amino group and a diethylamino group at positions 1 and 4, respectively.

The compound's utility is intrinsically linked to its physicochemical properties, which dictate its behavior in different experimental settings. A summary of these key characteristics is presented below.

Table 1: Physicochemical Properties of N,N-Diethyl-p-phenylenediamine

Property	Value	Source
CAS Number	1003-38-9	
Molecular Formula	C <sub>10</sub> H <sub>16</sub> N <sub>2</sub>	
Molecular Weight	164.25 g/mol	
Appearance	Red to brown liquid	
Melting Point	16 - 19 °C (60.8 - 66.2 °F)	
Boiling Point	260 - 262 °C (500 - 503.6 °F)	
Density	0.966 g/cm <sup>3</sup>	
Solubility	Slightly soluble in water.	
Vapor Pressure	<0.1 hPa at 20 °C (68 °F)	
Flash Point	125 °C (257 °F) - closed cup	

## Core Applications in Research and Development

While historically significant in the dye industry and as a photographic developer, N,N-Diethyl-p-phenylenediamine's modern utility in research is primarily centered on its redox properties.

- Colorimetric Analysis:** It is a key reagent in the DPD (N,N-Diethyl-p-phenylenediamine) method for measuring free and total chlorine concentrations in water treatment and swimming pool maintenance. In the presence of chlorine, DPD is oxidized to form a magenta-colored radical cation (Wurster's dye), the intensity of which is proportional to the chlorine concentration and can be quantified spectrophotometrically. The choice of DPD in this application is due to its rapid and distinct color change, providing high sensitivity for residual disinfectants.
- Redox Indicator:** Its ability to undergo reversible one-electron oxidation makes it a useful redox indicator in certain titrations and electrochemical studies.

- **Organic Synthesis:** It serves as a building block or precursor in the synthesis of more complex molecules, including certain dyes, polymers, and pharmaceutical intermediates.

## Comprehensive Hazard Analysis and Toxicological Profile

The utility of N,N-Diethyl-p-phenylenediamine is matched by its significant hazards. A failure to appreciate its toxicological profile can lead to severe health consequences and compromised experiments. This compound is classified as highly toxic and environmentally damaging.

### Primary Hazards:

- **Acute Toxicity (Oral, Dermal, Inhalation):** The compound is fatal if swallowed, fatal in contact with skin, and toxic if inhaled. This triple threat necessitates the use of a comprehensive barrier system (gloves, lab coat, respiratory protection) at all times.
- **Skin Sensitization:** It is a potent skin sensitizer. Initial contact may not produce a severe reaction, but subsequent exposures, even to minute quantities, can trigger a severe allergic response. This is a critical point of emphasis; sensitization is a permanent condition, and continued work with the material becomes untenable.
- **Organ Damage:** Evidence suggests a risk of damage to organs through prolonged or repeated exposure.
- **Aquatic Toxicity:** The compound is very toxic to aquatic life with long-lasting effects. This necessitates stringent waste disposal protocols to prevent environmental contamination.

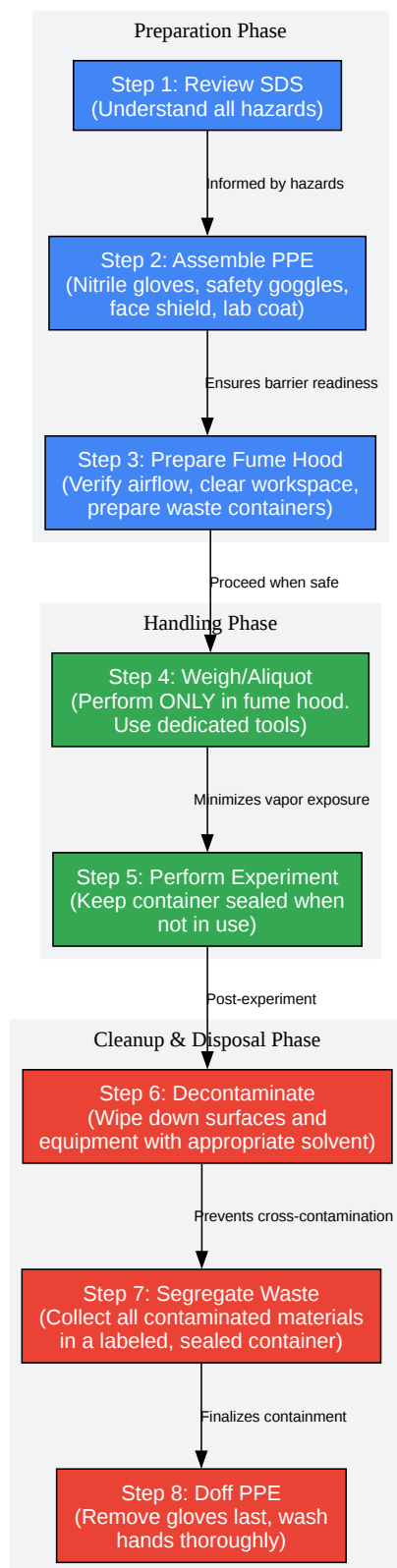
Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement
Hazard	H300+H310	Fatal if swallowed or in contact with skin.
Hazard	H317	May cause an allergic skin reaction.
Hazard	H331	Toxic if inhaled.
Hazard	H373	May cause damage to organs through prolonged or repeated exposure.
Hazard	H410	Very toxic to aquatic life with long lasting effects.
Precaution	P273	Avoid release to the environment.
Precaution	P280	Wear protective gloves/ protective clothing/ eye protection/ face protection.
Precaution	P301+P310	IF SWALLOWED: Immediately call a POISON CENTER/doctor.
Precaution	P302+P352	IF ON SKIN: Wash with plenty of soap and water.
Precaution	P310	Immediately call a POISON CENTER or doctor/ physician.

## Self-Validating Experimental Workflow: Safe Handling and Disposal

To ensure both user safety and experimental validity, a self-validating workflow must be employed. The following protocol is designed to minimize exposure and prevent contamination. The causality for each step is highlighted to reinforce its importance.

## Workflow Diagram: Safe Handling of N,N-Diethyl-p-phenylenediamine



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Caption: Safe handling workflow for N,N-Diethyl-p-phenylenediamine.

## Step-by-Step Protocol

- Preparation and Hazard Review (Self-Validation Check 1):
  - Action: Before entering the lab, thoroughly read and understand the Safety Data Sheet (SDS) for N,N-Diethyl-p-phenylenediamine.
  - Causality: This step is non-negotiable. It ensures you are fully aware of the specific hazards, required PPE, and emergency procedures before any potential exposure occurs. This is your first validation gate: do not proceed if the risks are not understood.
- Engineering Controls and PPE (Self-Validation Check 2):
  - Action: All handling of the compound, including weighing and dilutions, **MUST** be performed inside a certified chemical fume hood. Assemble and don all required PPE: chemical-resistant gloves (nitrile is acceptable for incidental contact, but heavier gloves like butyl rubber should be considered for extensive handling), a flame-retardant lab coat, and splash-proof safety goggles in combination with a face shield.
  - Causality: The fume hood provides the primary engineering control to prevent inhalation of toxic vapors. The comprehensive PPE acts as the last line of defense against dermal absorption, which is a fatal route of exposure for this compound.
- Handling and Aliquoting:
  - Action: Use dedicated, clearly labeled glassware and tools. When not in use, ensure the primary container is tightly sealed. The compound is sensitive to air and light and can oxidize, which appears as a darkening of the liquid.
  - Causality: Dedicated tools prevent cross-contamination of other experiments. Sealing the container preserves the compound's integrity, ensuring experimental reproducibility, and prevents the release of vapors into the fume hood workspace.
- Waste Management and Decontamination (Self-Validation Check 3):

- Action: All contaminated materials (pipette tips, gloves, wipes) must be collected in a dedicated, sealed, and clearly labeled hazardous waste container. Do not mix with other waste streams. Decontaminate all surfaces with an appropriate solvent.
- Causality: Due to its extreme toxicity to aquatic life, preventing environmental release is a regulatory and ethical imperative. Proper waste segregation is the only way to ensure it is disposed of by qualified personnel according to environmental regulations.

## Conclusion

N,N-Diethyl-p-phenylenediamine (CAS 1003-38-9) is a reagent that demands respect. Its utility in colorimetric analysis and synthesis is undeniable, but it is overshadowed by its severe toxicological profile. For the research scientist, this compound serves as a case study in the importance of a safety-first mindset. By understanding the causality behind rigorous handling protocols—from the necessity of a fume hood to mitigate inhalation toxicity to the critical need for segregated waste to prevent environmental harm—we can harness its chemical properties effectively and safely. Adherence to the workflows described in this guide is not merely a recommendation; it is a prerequisite for responsible science.

## References

- PubChem. Compound Summary for CID 13849, N,N-Diethyl-p-phenylenediamine.
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